

In-depth Technical Guide: Poloxipan (CAS Number: 1239513-63-3)

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Compound of Interest

Compound Name: Poloxipan

Cat. No.: B1678976

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Executive Summary

This document provides a detailed technical overview of **Poloxipan**, a chemical entity identified by the CAS number 1239513-63-3. At present, publicly accessible scientific literature and patent databases contain limited information regarding this compound. This guide synthesizes the available data, primarily from chemical supplier listings, and outlines the current knowledge landscape. The molecular formula of **Poloxipan** is $C_{14}H_{10}BrN_3O_3S$, and it has a molecular weight of 380.22 g/mol. [1] Further in-depth research and experimental data are required to fully characterize its physicochemical properties, mechanism of action, and potential therapeutic applications.

Physicochemical Properties

Quantitative data on the physicochemical properties of **Poloxipan** are not extensively available in the public domain. The following table summarizes the basic information that has been identified.

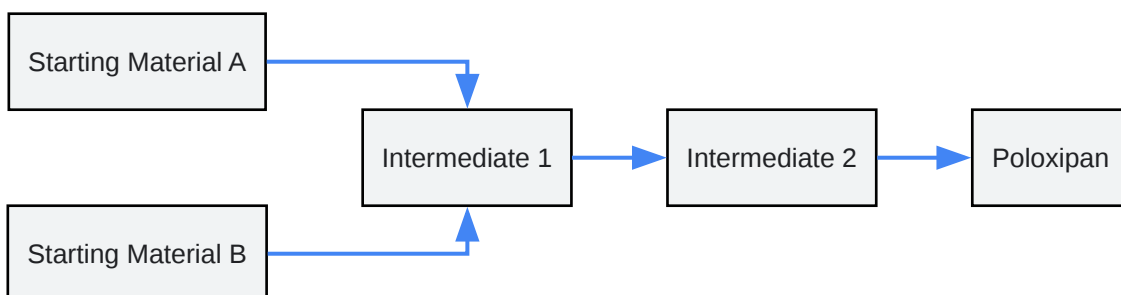
Property	Value	Source
CAS Number	1239513-63-3	Chemical Suppliers
Molecular Formula	C ₁₄ H ₁₀ BrN ₃ O ₃ S	[1]
Molecular Weight	380.22 g/mol	[1]
Purity	Typically offered at ≥98%	[1]
Physical Appearance	Not specified	-
Solubility	Not specified	-
Melting Point	Not specified	-
Boiling Point	Not specified	-
Storage Conditions	Recommended at -20°C	[2]

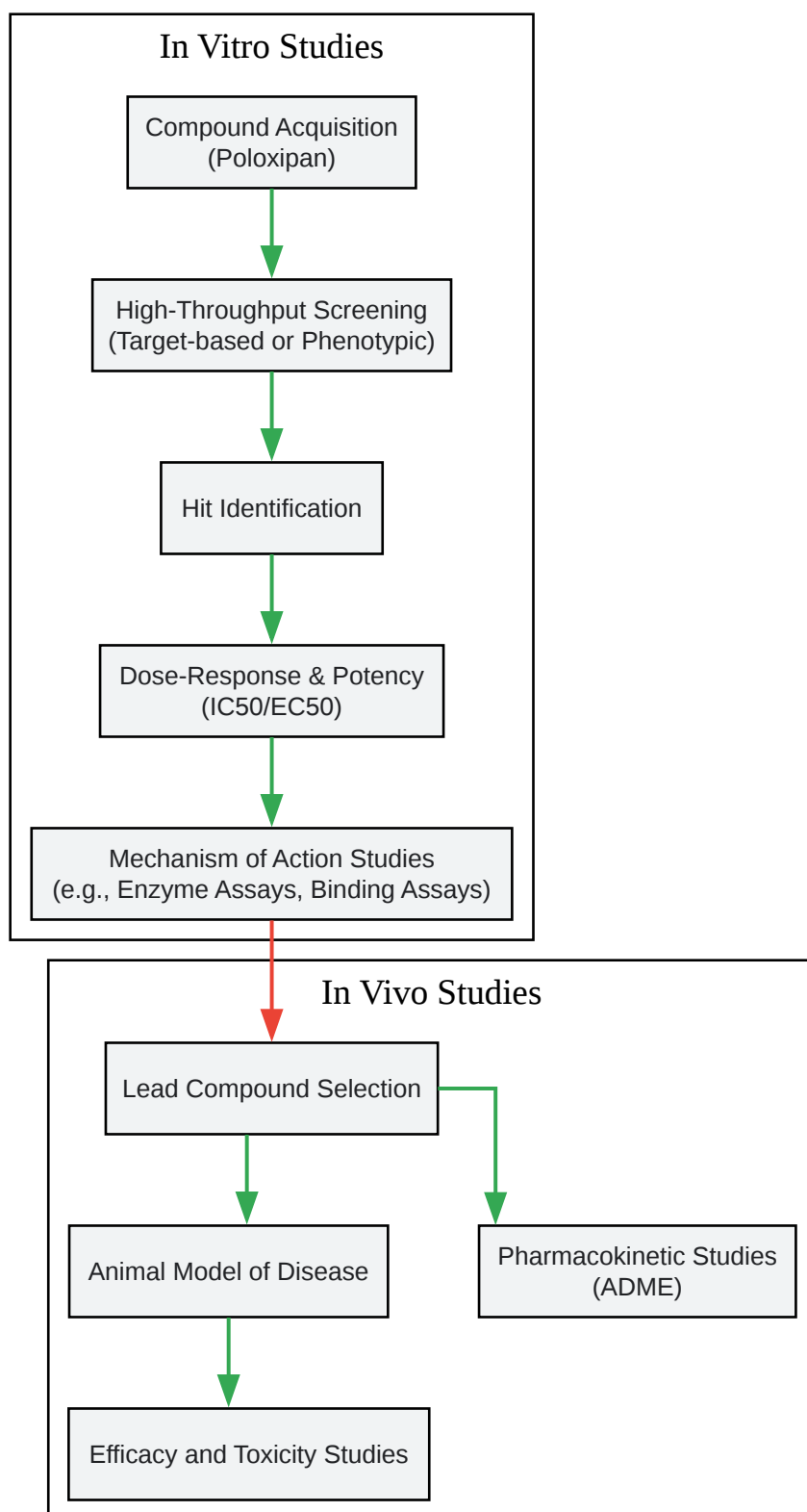
Synthesis and Characterization

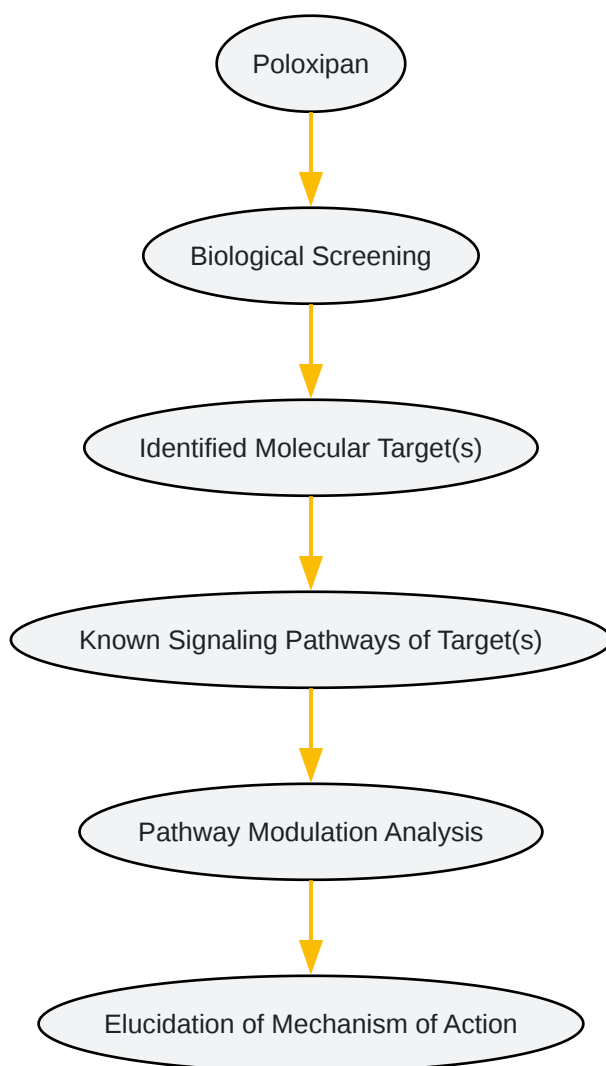
Detailed experimental protocols for the synthesis and characterization of **Poloxipan** are not currently described in published scientific literature. Chemical suppliers list the compound, indicating its synthesis is feasible, but proprietary methods are likely employed.

A hypothetical synthetic workflow for a molecule with the general structural features suggested by the molecular formula might involve a multi-step process.

Hypothetical High-Level Synthesis Workflow







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References

- 1. ERAS-5024 [CAS: 2803275-79-6] KRASG12D inhibitor | Glaxxlabs.com High Quality Supplier [glaxxlabs.com]
- 2. mdpi.com [mdpi.com]

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